

A Technical Guide to the Thermodynamic Properties of Sodium Superoxide (NaO₂) Formation

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Compound of Interest

Compound Name: Sodium superoxide

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the thermodynamic properties associated with the formation of **sodium superoxide** (NaO₂). It covers key thermodynamic data, experimental methodologies for their determination, and relevant reaction pathways. The information is presented to support research and development activities where the chemical behavior of **sodium superoxide** is of interest.

Core Thermodynamic Properties

Sodium superoxide (NaO₂) is a yellow-orange solid and a salt of the superoxide anion[1]. Its formation and stability are governed by key thermodynamic parameters. While sodium peroxide (Na₂O₂) is the stable bulk phase of sodium in an oxygen environment under standard conditions, **sodium superoxide** (NaO₂) can be more stable at the nanoscale, a critical factor in its formation as a product in Na-O₂ batteries[2]. The standard thermodynamic properties for solid **sodium superoxide** at 298.15 K (25 °C) are summarized below.

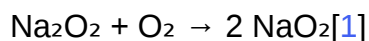
Table 1: Standard Thermodynamic Properties of **Sodium Superoxide** (NaO₂) at 298.15 K

Property	Symbol	Value	Unit
Standard Enthalpy of Formation	ΔH°_f	-260.2[1][3]	kJ/mol
Standard Gibbs Free Energy of Formation	ΔG°_f	-218.4[1][3]	kJ/mol
Standard Molar Entropy	S°	115.9[1][3]	J/mol·K
Heat Capacity	C_p	72.1[3]	J/mol·K

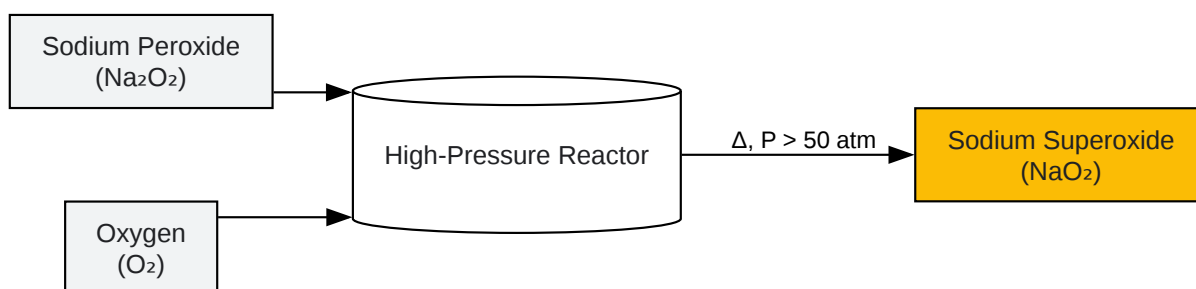
Synthesis and Formation Pathways

The formation of **sodium superoxide** can be achieved through several chemical routes. The choice of method depends on the desired purity and scale of production. The primary synthesis pathways are detailed below.

This industrial method involves the reaction of sodium peroxide (Na_2O_2) with oxygen at elevated temperatures and pressures[1][3][4]. The reaction proceeds as follows:



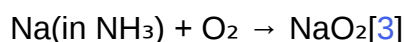
Successful synthesis requires careful control of reaction conditions to prevent the formation of side products[3]. Typical conditions involve temperatures ranging from 350 to 500°C and oxygen pressures between 50 and 200 atmospheres[3][5].



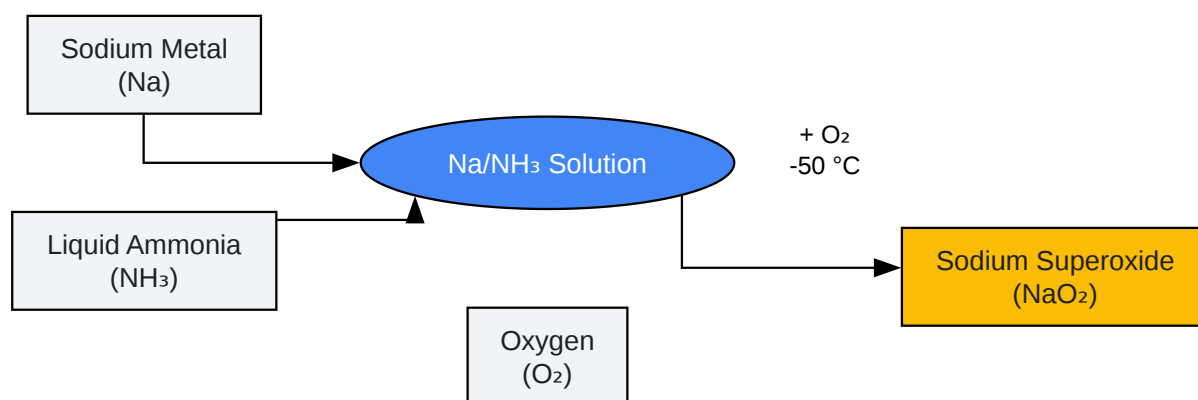
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Caption: High-pressure oxidation pathway for NaO₂ synthesis.

An alternative laboratory-scale synthesis involves dissolving sodium metal in cryogenic liquid ammonia and then introducing oxygen[1][3]. This method can yield a higher purity product but requires specialized cryogenic equipment[3]. The reaction is:



Precise control of temperature (around -50 °C) and oxygen flow is critical to avoid the formation of sodium peroxide or sodium oxide[3].



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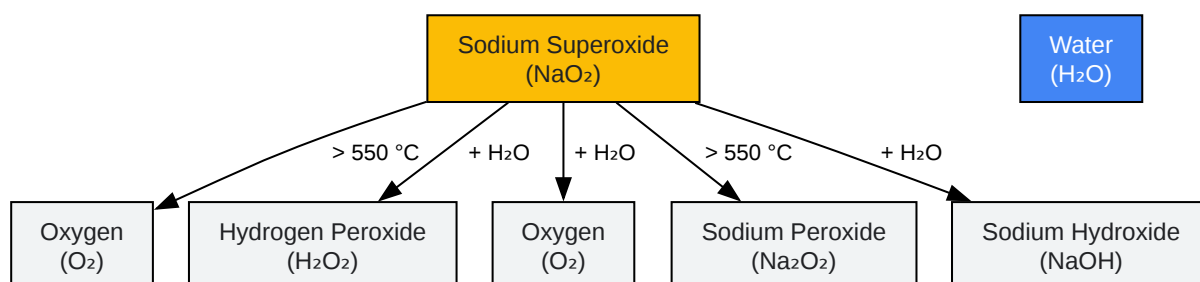
Caption: Synthesis of NaO₂ via oxygenation in liquid ammonia.

Key Chemical Reactions and Decomposition

Sodium superoxide is a reactive compound that participates in several key reactions, including thermal decomposition and hydrolysis.

- **Thermal Decomposition:** Above 550°C, NaO₂ decomposes via a first-order kinetic process to form sodium peroxide and oxygen with an activation energy of 96 kJ/mol[3]. $2 \text{NaO}_2(\text{s}) \rightarrow \text{Na}_2\text{O}_2(\text{s}) + \text{O}_2(\text{g})[3]$
- **Hydrolysis:** It reacts with water to produce sodium hydroxide, hydrogen peroxide, and oxygen[6]. $2 \text{NaO}_2(\text{s}) + 2 \text{H}_2\text{O}(\text{l}) \rightarrow 2 \text{NaOH}(\text{aq}) + \text{H}_2\text{O}_2(\text{aq}) + \text{O}_2(\text{g})[6]$

- Reaction with Carbon Dioxide: In the presence of water, it reacts with carbon dioxide, a process utilized in oxygen generation systems[6]. $4 \text{NaO}_2(\text{s}) + 2 \text{H}_2\text{O}(\text{g}) + 4 \text{CO}_2(\text{g}) \rightarrow 4 \text{NaHCO}_3(\text{s}) + 3 \text{O}_2(\text{g})$ [6]



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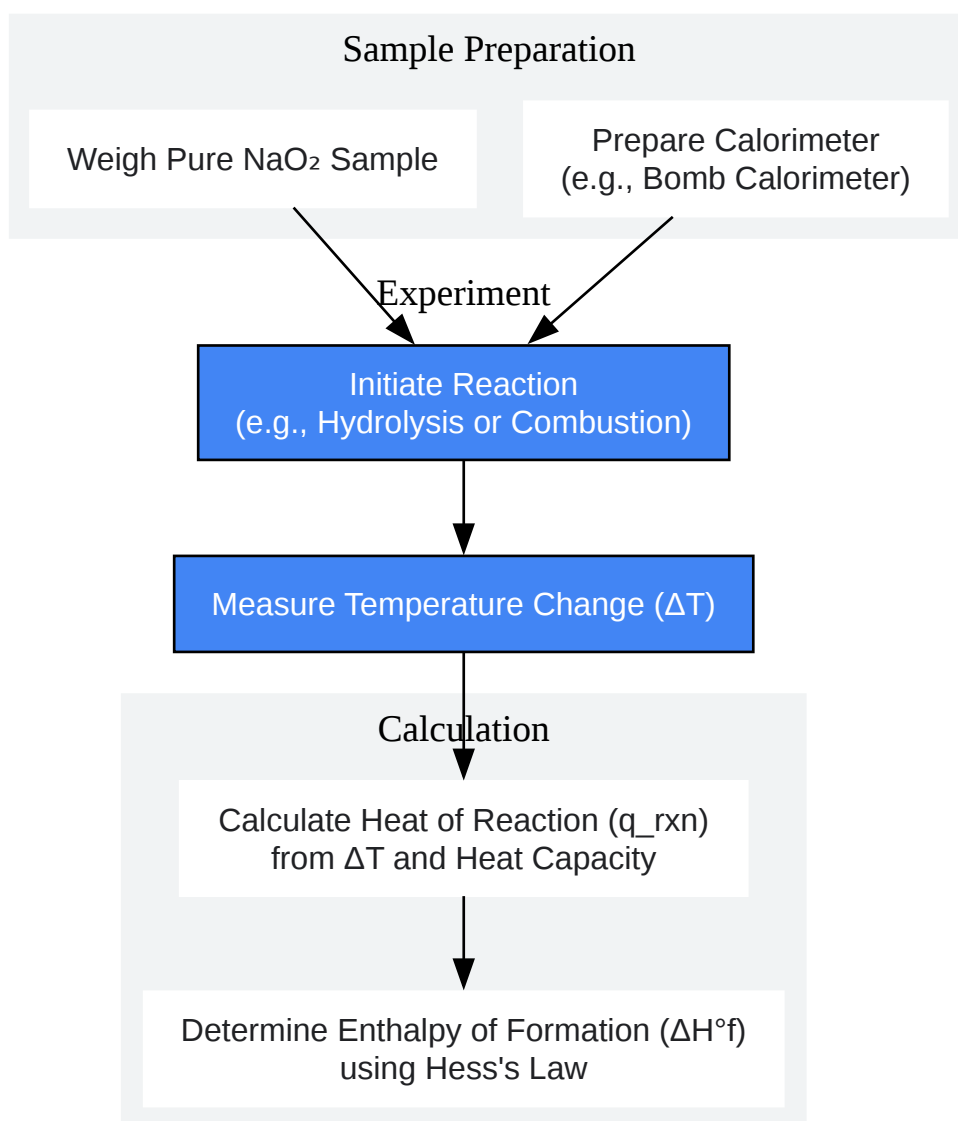
Caption: Key decomposition and hydrolysis pathways of NaO_2 .

Experimental Protocols for Thermodynamic Characterization

The determination of the thermodynamic properties of **sodium superoxide** involves several experimental and computational techniques.

Calorimetry is a primary method for determining the enthalpy of formation (ΔH°_f). Reaction calorimetry, specifically, measures the heat released or absorbed during a chemical reaction.

- Enthalpy of Hydrolysis: The enthalpy of formation of Na_2O has been determined by measuring the enthalpy of its hydrolysis in a calorimeter[7][8]. A similar principle can be applied to related sodium oxides.
- Combustion Calorimetry: Fusion with a strong oxidizing agent like sodium peroxide in a bomb calorimeter is a method used to find the heat of oxidation for elements that do not readily burn in oxygen[9]. The heat of reaction is measured, and through Hess's law, the enthalpy of formation can be calculated.



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